

# Application Note: Quantification of Imidacloprid in Water Samples by HPLC-UV

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## Compound of Interest

Compound Name: *Imidacloprid*

CAS No.: 77465-76-0

Cat. No.: B10757029

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## Introduction

**Imidacloprid** is a widely used neonicotinoid insecticide for crop protection and has been detected in various water sources due to its high water solubility and persistence.<sup>[1]</sup> Monitoring its levels in environmental water samples is crucial to assess potential ecological risks. This application note details a robust and validated High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method for the sensitive and accurate quantification of **Imidacloprid** in water samples. The method is suitable for researchers, environmental scientists, and professionals in regulatory monitoring.

## Experimental Protocols

### 1. Materials and Reagents

- **Imidacloprid** analytical standard (99.9% purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)

- Methanol (HPLC grade)
- n-Hexane (HPLC grade)
- Dichloromethane (HPLC grade)
- Solid-Phase Extraction (SPE) C18 cartridges
- 0.45 µm syringe filters

## 2. Instrumentation

A standard HPLC system equipped with a UV-Vis detector is required. The specific components and conditions are outlined below:

Parameter	Condition
HPLC System	A system with a pump, autosampler, column oven, and UV-Vis detector
Column	C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	Isocratic mixture of Acetonitrile and Water
Flow Rate	1.0 - 1.5 mL/min
Injection Volume	20 µL
Column Temperature	Ambient
UV Detection	270 nm

## 3. Preparation of Standard Solutions

- **Stock Standard Solution (1000 mg/L):** Accurately weigh 10 mg of **Imidacloprid** analytical standard and dissolve it in 10 mL of acetonitrile.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serial dilution of the stock solution with the mobile phase to achieve concentrations ranging from 0.1 to 10

mg/L.

#### 4. Sample Preparation

Two primary methods for sample preparation are presented: Liquid-Liquid Extraction (LLE) and Solid-Phase Extraction (SPE). SPE is generally preferred for achieving lower detection limits.[2]

##### 4.1. Protocol for Liquid-Liquid Extraction (LLE)

- To a 100 mL water sample, add 60 mL of n-hexane.
- Shake vigorously for 2-3 minutes and allow the layers to separate.
- Collect the organic (upper) layer.
- Repeat the extraction twice more with fresh n-hexane.
- Combine the organic extracts and evaporate to near dryness using a rotary evaporator.
- Reconstitute the residue in 1 mL of acetonitrile.[3]
- Filter the final solution through a 0.45 µm syringe filter before HPLC analysis.

##### 4.2. Protocol for Solid-Phase Extraction (SPE)

- Conditioning: Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of HPLC grade water.
- Loading: Pass 100 mL of the water sample through the conditioned cartridge at a slow, steady flow rate.
- Washing: Wash the cartridge with 5 mL of HPLC grade water to remove any interfering substances.
- Elution: Elute the retained **Imidacloprid** from the cartridge with 5 mL of methanol.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in 1 mL of the mobile phase.

- Filtration: Filter the final solution through a 0.45 µm syringe filter prior to injection into the HPLC system.

## Method Validation and Data Presentation

The described HPLC-UV method was validated for linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy (recovery), and precision.

### Linearity

The linearity of the method was evaluated by constructing a calibration curve with standard solutions of **Imidacloprid**. The method exhibited excellent linearity over the tested concentration range.

Concentration Range (µg/L)	Correlation Coefficient (r <sup>2</sup> )
0.5 - 1000	> 0.999
1 - 1000	> 0.990[3][4]
0.4 - 1000	> 0.990[3][4]

### Limit of Detection (LOD) and Limit of Quantification (LOQ)

The LOD and LOQ were determined based on the signal-to-noise ratio (S/N), with LOD at an S/N of 3 and LOQ at an S/N of 10.

Parameter	Value (µg/L)	Reference
LOD	0.1	[3]
LOQ	0.5	[3][4]
LOD	0.5	[2]
LOQ	1.0	[3]

### Accuracy and Precision

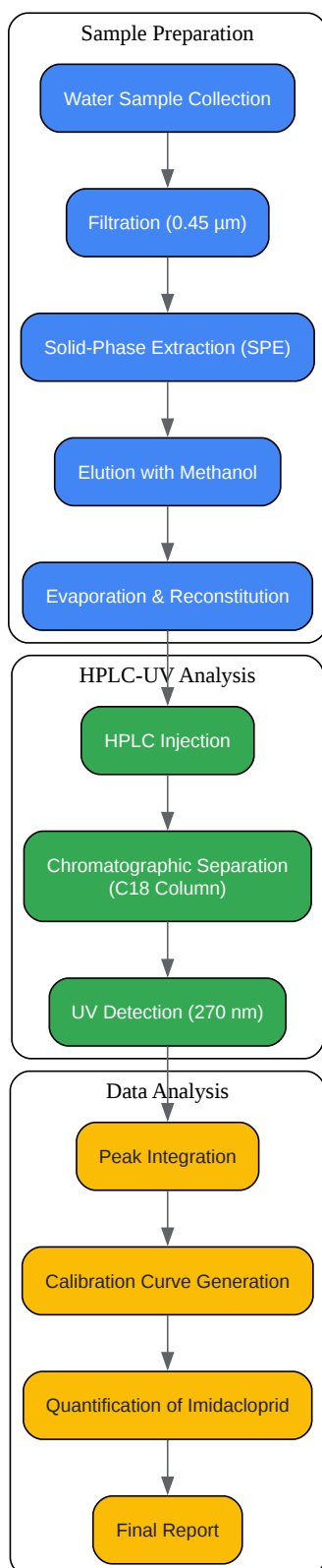
The accuracy of the method was determined by calculating the recovery of **Imidacloprid** from spiked water samples at different concentration levels. The precision is expressed as the relative standard deviation (RSD) of replicate measurements.

Spiked Concentration (µg/L)	Average Recovery (%)	RSD (%)
5	98.5	< 2
100	101.2	< 1
1000	99.8	< 1

The recovery of the method at three concentration levels (5, 100, and 1000 ppb) is within 97.6 to 101.5%.<sup>[3][4]</sup>

## Visualizations

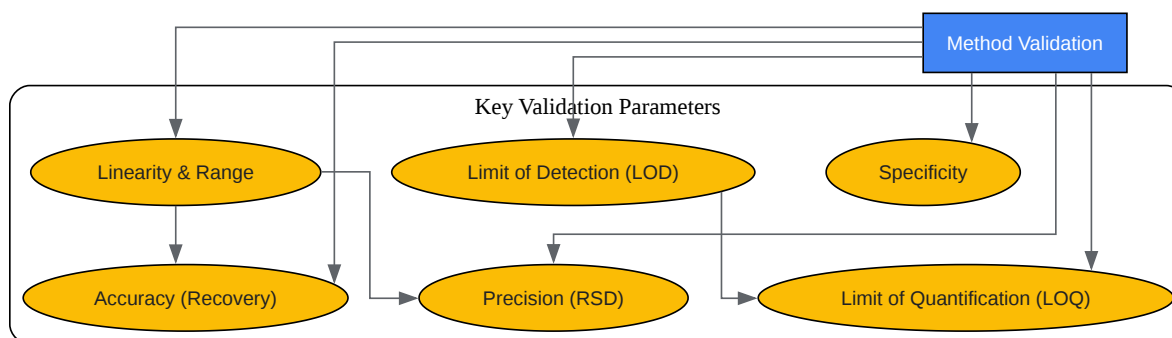
Experimental Workflow



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Caption: Workflow for **Imidacloprid** analysis in water.

## Method Validation Parameters



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Caption: Key parameters for HPLC method validation.

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## References

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